Application Notes and Protocols for Acid Red 119 in Textile Dyeing Experiments

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Compound of Interest

Compound Name:	*Acid red 119*
CAS No.:	*70210-06-9*
Cat. No.:	*B1196764*

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Introduction

Acid Red 119 is a synthetic anionic dye belonging to the azo class, widely utilized in the textile industry for dyeing protein fibers.[1][2] Its molecular formula is $C_{31}H_{25}N_5Na_2O_6S_2$.[2][3] This dye is particularly effective for coloring wool, silk, and nylon, as well as leather and paper.[1][2][4][5][6] It is known for producing vibrant red shades with good light and wash fastness.[1][4] The application of **Acid Red 119**, like other acid dyes, requires an acidic dyebath to facilitate the electrostatic interaction between the anionic dye molecules and the cationic groups present in protein and polyamide fibers.[5] These application notes provide a comprehensive protocol for researchers and scientists conducting textile dyeing experiments with **Acid Red 119**.

Product Information

Table 1: Chemical and Physical Properties of **Acid Red 119**

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Property	Value
C.I. Name	Acid Red 119
Molecular Formula	$C_{31}H_{25}N_5Na_2O_6S_2$[2][3]
Molecular Weight	637.67 g/mol [2][3]
CAS Number	12220-20-1 / 70210-06-9[2][3]
Appearance	Red Powder[3]
Solubility	Soluble in water[1][4]
Purity	95% - 99%[7]

Health and Safety Precautions

Acid Red 119 may cause skin and eye irritation.[3][8][9] Ingestion can be harmful.[3] It is essential to handle the dye powder in a well-ventilated area or a chemical fume hood to minimize dust inhalation.[3] Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3][8] An eyewash station and safety shower should be readily accessible.[3]

Table 2: Recommended Safety Measures

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Precaution	Description
Personal Protective Equipment	Safety goggles, chemical-resistant gloves, lab coat.[3][8]
Engineering Controls	Use in a well-ventilated area or under a chemical fume hood.[3]
Handling	Avoid contact with skin, eyes, and clothing. Minimize dust generation. Wash hands thoroughly after handling.[3][8]
Storage	Store in a cool, dry place in a tightly sealed container.[4]
First Aid	In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. For skin contact, wash with soap and water. If inhaled, move to fresh air. If ingested, give 2-4 cupfuls of milk or water if the person is conscious. Seek medical attention if irritation or other symptoms persist.[3]

Experimental Protocols

Materials and Reagents

- **Acid Red 119** dye powder
- Textile substrate (e.g., wool, silk, or nylon fabric)
- Distilled or deionized water
- Acetic acid or citric acid (for pH adjustment)
- Leveling agent (optional, for uniform dyeing)
- Sodium chloride (NaCl) or sodium sulfate (Na_2SO_4) (optional, to aid exhaustion)
- Non-ionic detergent (for scouring and washing)

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- Beakers or dyeing vessels
- Heating plate or water bath
- Stirring rods
- pH meter or pH strips
- Graduated cylinders and pipettes
- Weighing balance

Pre-treatment of Textile Substrate (Scouring)

Before dyeing, it is crucial to remove any impurities such as oils, waxes, and sizes from the fabric that could hinder dye uptake.[10]

- Prepare a scouring bath containing 1-2 g/L of a non-ionic detergent in distilled water.
- Immerse the textile substrate in the bath.
- Heat the bath to 60-70°C and maintain for 30 minutes with occasional stirring.
- Rinse the fabric thoroughly with warm water, followed by a cold water rinse until all detergent is removed.
- Squeeze out excess water and proceed to the dyeing step. The fabric should be dyed while still damp.

Dye Bath Preparation and Dyeing Procedure

This protocol is based on a 2% depth of shade (dye weight relative to fabric weight) and a material-to-liquor ratio of 1:20. Adjustments can be made as needed for your specific experimental requirements.

Table 3: Standard Dyeing Recipe for **Acid Red 119**

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Component	Concentration
Acid Red 119	2% on weight of fiber (owf)
Acetic Acid (to adjust pH)	to pH 4.5 - 5.5[11]
Leveling Agent	1 g/L[11]
Material to Liquor Ratio	1:20[11]
Dyeing Temperature	90°C[11][12]
Dyeing Time	30 - 60 minutes[11][12]

Procedure:

- Accurately weigh the dry textile substrate. For this example, we will assume a 10g sample.
- Calculate the required amount of dye: 10g fabric * 2% = 0.2g **Acid Red 119**.
- Calculate the total volume of the dye bath: 10g fabric * 20 (liquor ratio) = 200 mL.
- In a beaker, create a paste of the weighed **Acid Red 119** powder with a small amount of warm water.[10] Gradually add more hot water to dissolve the dye completely.
- In a separate, larger dyeing vessel, add the required amount of water (e.g., approximately 180 mL to start).
- Add the leveling agent (if used) and stir to dissolve.
- Transfer the dissolved dye solution to the dyeing vessel and mix well.
- Adjust the pH of the dye bath to 4.5 - 5.5 using acetic acid.[11] Verify with a pH meter.
- Immerse the pre-wetted textile substrate into the dye bath at room temperature.
- Gradually raise the temperature of the dye bath to 90°C over 30 minutes.[11][12]
- Maintain the temperature at 90°C for 30-60 minutes, stirring gently and periodically to ensure even dyeing.[11][12]

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- After the dyeing time has elapsed, turn off the heat and allow the dye bath to cool down gradually before removing the fabric. This helps to prevent thermal shock to the fibers.

Post-treatment (Rinsing and Washing)

- Remove the dyed substrate from the cooled dye bath.
- Rinse the fabric under cold running water until the water runs clear.
- Perform a soaping wash to remove any unfixed dye. Prepare a bath with 1-2 g/L of non-ionic detergent at 50°C. Wash the fabric for 10-15 minutes.
- Rinse the fabric again with warm water, followed by a final cold water rinse.
- Squeeze out excess water and air dry the dyed fabric away from direct sunlight.

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the textile dyeing protocol for **Acid Red 119**.

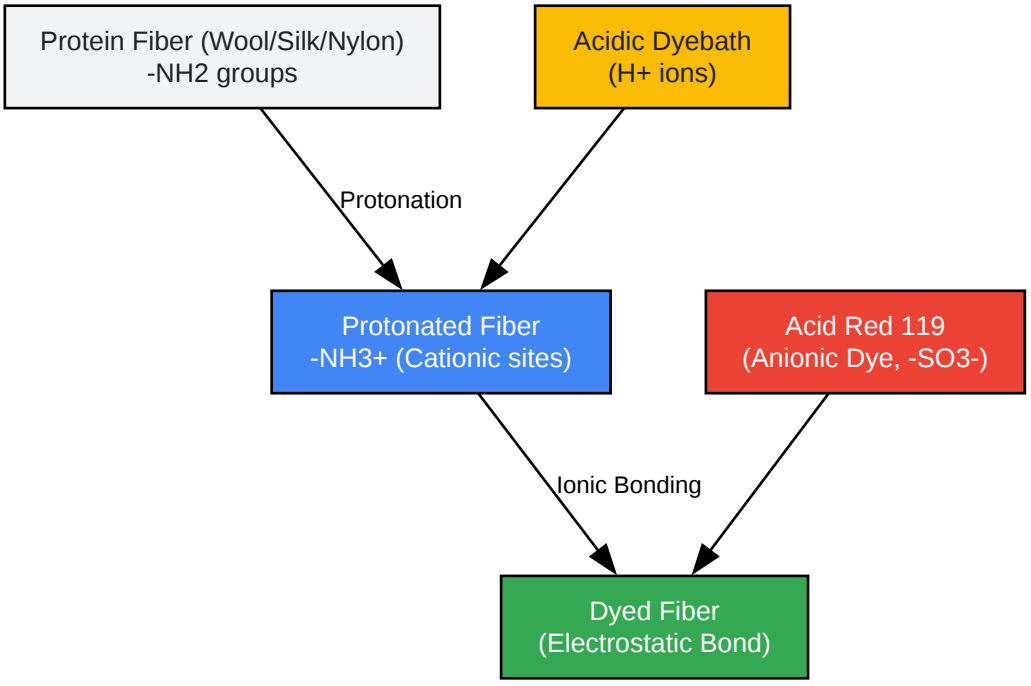


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Caption: Workflow for Textile Dyeing with **Acid Red 119**.

The interaction between **Acid Red 119** and protein fibers is primarily an electrostatic attraction. The acidic conditions of the dyebath are crucial for this process.

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Caption: Simplified Mechanism of Acid Dyeing on Protein Fibers.

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